

An In-depth Technical Guide to Isopropylamine Hydrochloride

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Compound of Interest

Compound Name: *Isopropanol hydrochloride*

CAS No.: 24813-66-9

Cat. No.: B15895228

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A Note on Nomenclature: Initial searches for "isopropyl alcohol hydrochloride" frequently yield results for "isopropylamine hydrochloride." This suggests a common point of confusion. Isopropyl alcohol (isopropanol) reacts with hydrogen chloride to form isopropyl chloride and water, not a stable hydrochloride salt in the way an amine does. Amines, being basic, readily form stable salts with acids like HCl. Therefore, this guide will focus on the chemical characteristics of isopropylamine hydrochloride, the compound robustly documented in chemical literature and safety data.

Chemical Identity and Structure

Isopropylamine hydrochloride is the salt formed from the reaction of the weak base isopropylamine with hydrochloric acid. It is also referred to as 2-propanamine hydrochloride or isopropylammonium chloride.^{[1][2]}

Molecular Formula: $C_3H_9N \cdot HCl$ ^{[3][4]}

Chemical Structure: The structure consists of an isopropylammonium cation and a chloride anion. The positive charge is localized on the nitrogen atom.

Caption: Structure of Isopropylamine Hydrochloride.

Physicochemical Characteristics

Isopropylamine hydrochloride is typically a white to off-white crystalline solid or powder.[3] It is known to be hygroscopic, meaning it readily absorbs moisture from the air.[2]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	95.57 g/mol	[4]
Melting Point	160°C	[3][5]
Boiling Point	Data not available	[3]
Solubility	Soluble in water and methanol. [5][6][7]	[5][6][7]
Appearance	White to almost white crystal or powder.	[3]
pH of aqueous solution	3-5 (acidic)	[6]

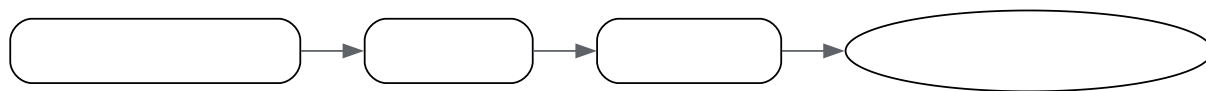
Synthesis and Reactivity

Synthesis: A common laboratory-scale synthesis involves the reaction of isopropylamine with ammonium chloride in ethanol.

Experimental Protocol: Synthesis of Isopropylamine Hydrochloride[5]

- To a 25 mL round-bottom flask, add ammonium chloride (0.54 g, 10 mmol) and ethanol (3 mL).
- Add isopropylamine (10 mmol) to the flask.
- Attach a condenser and heat the reaction mixture to reflux with magnetic stirring for 2 hours.
- After the reaction is complete, remove the solvent using a rotary evaporator.

- The resulting solid is isopropylamine hydrochloride, obtained in quantitative yield.[5]



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Caption: Workflow for the synthesis of Isopropylamine Hydrochloride.

Reactivity: Isopropylamine hydrochloride is a stable compound under recommended storage conditions.[8] The ammonium ion can participate in hydrogen bonding, which influences its solubility and reactivity.[2] It should be stored in a cool, dry place, protected from moisture.[8][9]

Analytical Methods for Characterization

Several analytical techniques can be employed to characterize isopropylamine hydrochloride, ensuring its identity, purity, and stability.

High-Performance Liquid Chromatography (HPLC): HPLC is a powerful technique for purity assessment and quantification. Since isopropylamine lacks a strong UV chromophore, derivatization is often necessary for UV detection.[10]

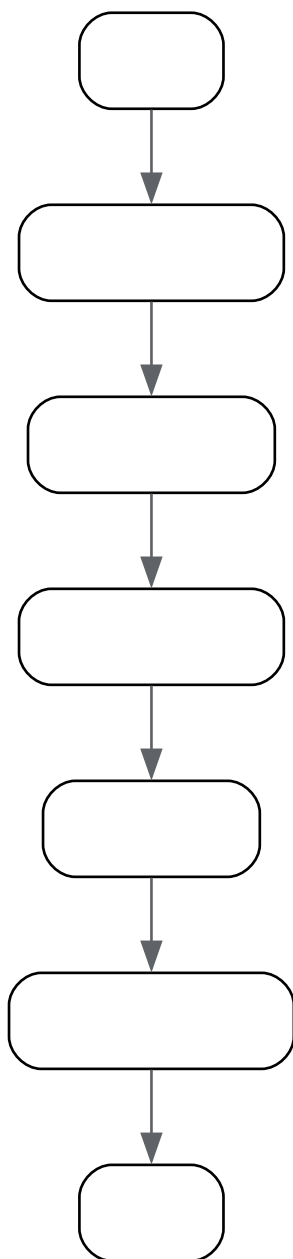
Gas Chromatography (GC): GC is suitable for detecting residual isopropylamine in active pharmaceutical ingredients.[11] A common method involves direct injection of a solution of the sample.[11]

Spectrophotometry: A simple and sensitive spectrophotometric method can be used for the determination of trace levels of mono-isopropylamine. This method involves the formation of a colored complex that can be quantified by its absorbance at a specific wavelength.[12]

Experimental Protocol: Spectrophotometric Limit Test for Isopropylamine[12]

- Sample Preparation: Dissolve approximately 1.0 g of the sample in a 10 mL volumetric flask with a suitable solvent (e.g., 96% ethanol or water).

- Reagent Addition: Add 2 mL of a color reagent solution (composed of acetylacetone, formaldehyde, and pyridine).
- Color Development: Heat the flask on a water bath for 10 minutes.
- Measurement: Cool the solution and dilute to 10 mL with pyridine. Measure the absorbance at 420 nm against a blank solution.



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Caption: Workflow for the spectrophotometric limit test of Isopropylamine.

Safety and Handling

Isopropylamine hydrochloride is considered a hazardous chemical.^[8]

Hazard Statements:

- Causes skin irritation.^{[3][9]}
- Causes serious eye irritation.^{[3][9]}
- May cause respiratory irritation.^[9]
- Harmful if swallowed, in contact with skin, or if inhaled.^[9]

Precautionary Measures:

- Wear protective gloves, protective clothing, and eye/face protection.^{[3][9]}
- Use only outdoors or in a well-ventilated area.^[9]
- Avoid breathing dust.^[9]
- Wash hands and any exposed skin thoroughly after handling.^{[3][9]}

First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^{[3][9]}
- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.^[3]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.^[3]
- If swallowed: Rinse mouth. Get medical advice/attention if you feel unwell.^[3]

Applications

Isopropylamine hydrochloride serves as a versatile intermediate in organic synthesis.[2] It is used in the preparation of pharmaceuticals and other fine chemicals.[2][13] For instance, it is an intermediate in the synthesis of 1-Cyano-3-isopropylguanidine.[2][5] It is also used in materials science, particularly in the context of perovskite solar cell materials.[14]

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